

Standard Operating Procedure: N-Desmethysibutramine Disposal

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Compound of Interest

Compound Name: *N-Desmethysibutramine*

Cat. No.: *B128398*

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This document provides essential safety and logistical procedures for the proper disposal of **N-Desmethysibutramine**. It is intended for researchers, scientists, and drug development professionals actively engaged in laboratory work. Adherence to these guidelines is critical for ensuring personnel safety and regulatory compliance.

Hazard Identification and Classification

N-Desmethysibutramine, a primary metabolite of sibutramine, is a pharmaceutical-related compound used in research.^[1] It is classified as harmful if swallowed.^{[2][3]} All handling and disposal must be conducted with the assumption that the compound is hazardous. The Safety Data Sheet (SDS) is the primary source of information and must be consulted before handling.^{[4][5]}

Summary of Key Data:

Parameter	Information	Source
Chemical Name	1-(1-(4-Chlorophenyl)cyclobutyl)-3-methylbutan-1-amine	[4]
Synonyms	N-Desmethysibutramine, BTS-54354	[2]
CAS Number	84467-94-7	[2]
Molecular Formula	C ₁₅ H ₂₂ ClN	[4]
GHS Hazard Statement	H302: Harmful if swallowed	[2][3]
Primary Disposal Route	Licensed Hazardous Material Disposal Company	[4]
Recommended Method	Incineration	[4][6]

Personnel Protective Equipment (PPE)

Before beginning any disposal-related activities, all personnel must be equipped with the following standard PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile). Gloves must be inspected before use.[4]
- Eye Protection: Tightly fitting safety goggles or safety glasses with side-shields.[4]
- Lab Coat: A standard laboratory coat or flame-resistant impervious clothing.[4]

Disposal Protocol: Step-by-Step

Disposal of **N-Desmethysibutramine** must comply with all applicable federal, state, and local regulations.[2][5] Improper disposal, such as discarding in standard trash or flushing down a drain, is prohibited.[7][8]

Step 1: Waste Segregation and Collection

- Collect all waste materials containing **N-Desmethysibutramine**, including pure compound, contaminated labware (e.g., pipette tips, vials), and contaminated PPE, in a dedicated and

clearly labeled hazardous waste container.[8]

- The container must be leak-proof, sturdy, and have a tight-fitting lid.[8]

Step 2: Labeling the Waste Container

- Label the container clearly with the words "Hazardous Waste." [9]
- List all chemical constituents, including "**N-Desmethysibutramine**" and its approximate concentration or quantity.
- Record the accumulation start date on the label.

Step 3: Storage of Waste

- Store the sealed waste container in a designated, secure, and well-ventilated satellite accumulation area within or near the laboratory.
- Ensure the storage area is away from incompatible materials.

Step 4: Arranging for Disposal

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
- If an EHS department is not available, you must contract a licensed hazardous material disposal company.[4]

Step 5: Regulatory Considerations for Controlled Substance Analogues

- **N-Desmethysibutramine** is an analogue of sibutramine, which has been treated as a controlled substance. Therefore, it may be subject to Drug Enforcement Administration (DEA) regulations.[6]
- The DEA requires that controlled substances be rendered "non-retrievable." [6] Incineration is the primary method recognized by the DEA to meet this standard.[6]

- Disposal may require the services of a DEA-registered reverse distributor and specific record-keeping, such as maintaining a DEA Form 41.[\[6\]](#) Always consult with your EHS office to ensure compliance with DEA protocols.

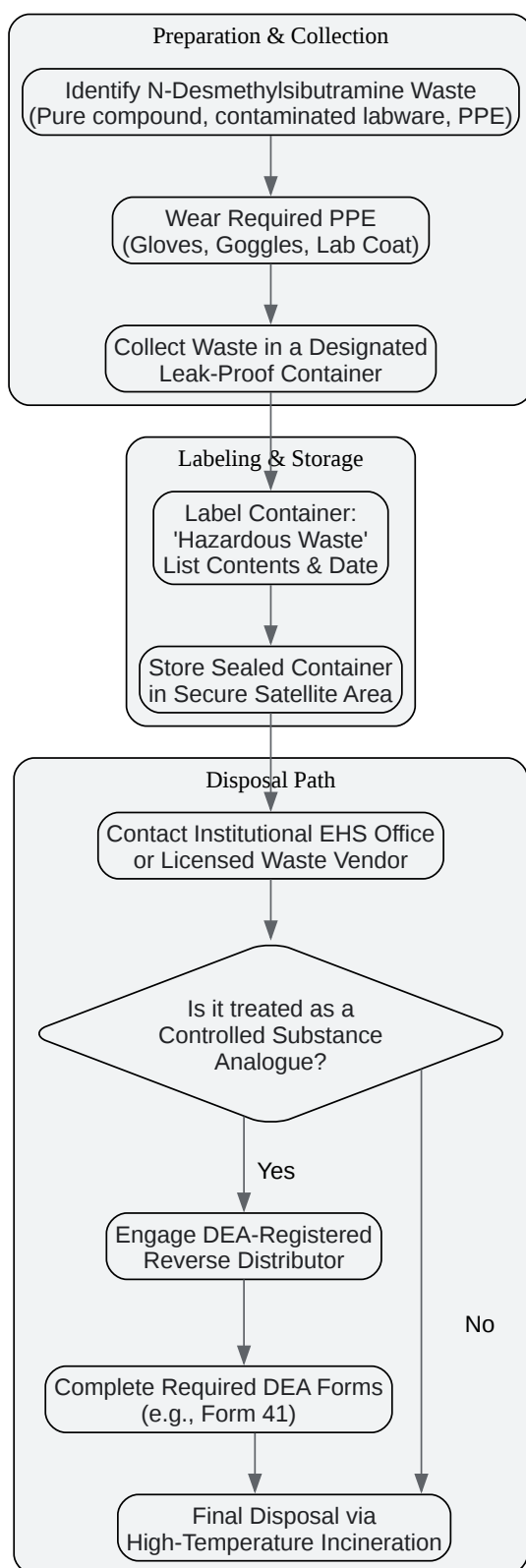
Emergency Procedures for Spills

In the event of a spill:

- Evacuate non-essential personnel from the immediate area.
- Ensure adequate ventilation.[\[4\]](#)
- Wearing appropriate PPE, contain and absorb the spill with an inert material (e.g., vermiculite, sand).
- Collect the absorbed material and place it into a sealed, labeled hazardous waste container.
- Clean the spill area thoroughly.
- Report the spill to your laboratory supervisor and EHS department.

Visual Workflow for Disposal

The following diagram outlines the logical steps and decision points for the proper disposal of **N-Desmethysibutramine**.



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Caption: Disposal workflow for **N-Desmethyisibutramine**.

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